Application Notes and Protocols for 2-Methyl-3-nitrobenzohydrazide

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Compound of Interest

Compound Name:	*2-Methyl-3-nitrobenzohydrazide*
CAS No.:	*869942-83-6*
Cat. No.:	*B1335955*

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Disclaimer: These application notes are intended for guidance and are based on available safety data for structurally related compounds and general principles of laboratory safety. A specific Safety Data Sheet (SDS) for **2-Methyl-3-nitrobenzohydrazide** was not available at the time of publication. Users should always perform a thorough risk assessment before handling this chemical.

Introduction

2-Methyl-3-nitrobenzohydrazide is a chemical compound of interest in organic synthesis and drug discovery. Its structure, featuring a hydrazide functional group and a nitrated aromatic ring, makes it a potential precursor for the synthesis of various heterocyclic compounds and other complex organic molecules. The presence of the nitro group and the hydrazide moiety suggests that this compound should be handled with care, considering the potential hazards associated with aromatic nitro compounds and hydrazides. These notes provide protocols for the safe handling, storage, and use of **2-Methyl-3-nitrobenzohydrazide** in a laboratory setting.

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Physical and Chemical Properties

Quantitative data for **2-Methyl-3-nitrobenzohydrazide** is limited. The following table summarizes available data for the compound and its precursor, 2-Methyl-3-nitrobenzoic acid, for reference.

Property	2-Methyl-3-nitrobenzohydrazide	2-Methyl-3-nitrobenzoic Acid
Molecular Formula	$C_8H_9N_3O_3$	$C_8H_7NO_4$
Molecular Weight	195.18 g/mol	181.15 g/mol
Appearance	Not specified (likely a solid)	Light yellow powder/solid[1][2]
Melting Point	Not specified	182 - 186 °C[1]
Solubility	Not specified	No information available[2]
Stability	Stable under recommended storage conditions[1]	Stable under normal conditions[2]

Safety and Handling

3.1. Hazard Identification

Based on the functional groups present and data from related compounds like 2-Methyl-3-nitrobenzoic acid, **2-Methyl-3-nitrobenzohydrazide** should be considered hazardous.

- Aromatic Nitro Compounds: Can be toxic and may cause cyanosis and anemia upon absorption. They are often readily absorbed through the skin.
- Hydrazides: Can be reactive and may have irritating properties.
- 2-Methyl-3-nitrobenzoic acid (related compound): Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][3]

3.2. Personal Protective Equipment (PPE)

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A comprehensive assessment of PPE is essential. The following are minimum recommendations:

- Eye Protection: Wear chemical safety goggles or a face shield.[1][2]
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile).[1][2]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.[1][3][4] If dust is generated, a suitable respirator may be necessary.

3.3. General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[1][2]
- Avoid ingestion and inhalation.[1][2]
- Avoid the formation of dust.[1][3]
- Wash hands thoroughly after handling.[1][4]
- Keep away from heat, sparks, and open flames.[1]
- Handle in accordance with good industrial hygiene and safety practices.[2]

Storage

Proper storage is crucial to maintain the integrity and safety of **2-Methyl-3-nitrobenzohydrazide**.

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][3]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[1]
- Storage Class: Combustible Solid.

Experimental Protocols

5.1. Protocol for Preparing a Solution

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This protocol outlines a general procedure for preparing a solution of **2-Methyl-3-nitrobenzohydrazide** for experimental use.

- Preparation: Ensure the work area, typically a chemical fume hood, is clean and free of clutter. Assemble all necessary glassware and equipment.
- Weighing: Tare a clean, dry weighing vessel on an analytical balance. Carefully weigh the desired amount of **2-Methyl-3-nitrobenzohydrazide**.
- Dissolution: Transfer the weighed solid to a suitable flask. Add the desired solvent in portions, with stirring, until the solid is fully dissolved.
- Storage of Solution: If the solution is not for immediate use, transfer it to a clearly labeled, sealed container. Store under appropriate conditions (e.g., protected from light, refrigerated if necessary).

5.2. First Aid Measures

In case of exposure, follow these first aid protocols based on data for 2-Methyl-3-nitrobenzoic acid:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[1]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1][3]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Get medical attention if symptoms occur.[4]

5.3. Spill and Disposal

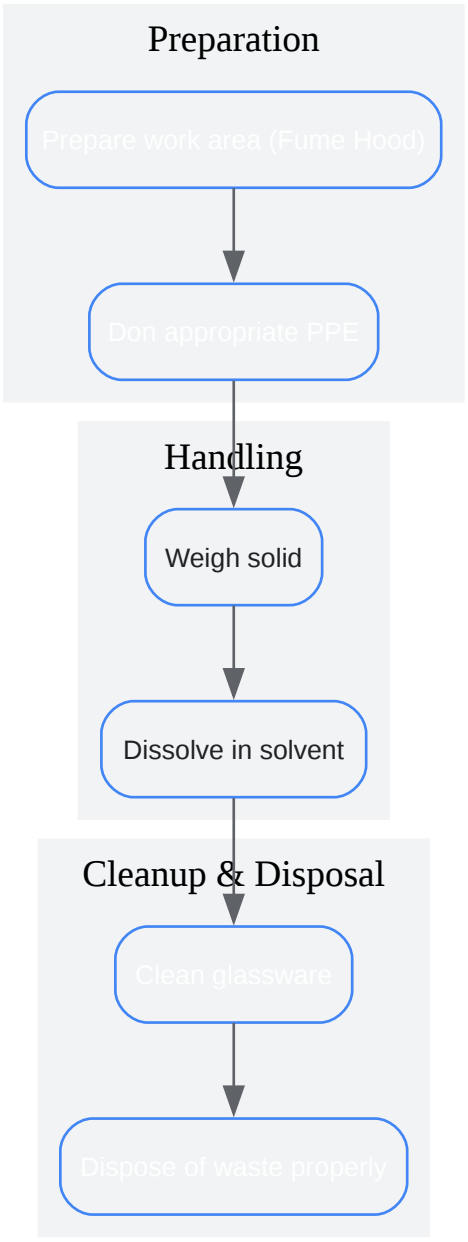
- Spill: For small spills, sweep up the solid material, avoiding dust formation, and place it in a suitable container for disposal.[2] Clean the spill area thoroughly.

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- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[1][3][4]

Visualizations

Diagram 1: General Handling Workflow for **2-Methyl-3-nitrobenzohydrazide**

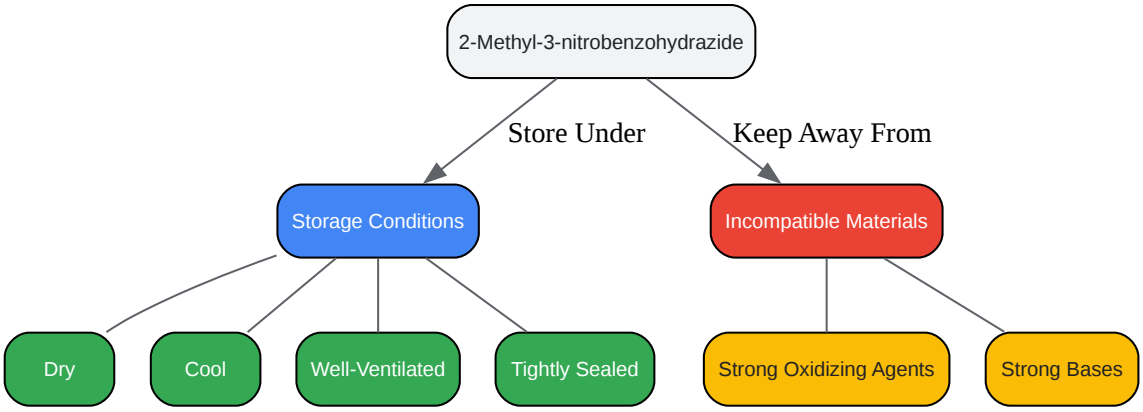


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Caption: Workflow for handling **2-Methyl-3-nitrobenzohydrazide**.

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Diagram 2: Logic for Storage and Incompatibility



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Caption: Storage guidelines for **2-Methyl-3-nitrobenzohydrazide**.

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